

Best practices for storing and handling Acid Violet 49

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Compound of Interest

Compound Name: Acid Violet 49

Cat. No.: B1666536

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Technical Support Center: Acid Violet 49

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for storing and handling **Acid Violet 49**. Below are frequently asked questions, troubleshooting guides, and key technical data to ensure safe and effective use in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Violet 49**?

Acid Violet 49 (also known as C.I. **Acid Violet 49**, Benzyl Violet 4B, or Acid Violet 6B) is a synthetic, water-soluble dye belonging to the triphenylmethane chemical class.^[1] It appears as a violet powder and is used in various applications, including textile dyeing, paper, inks, and as a biological stain.^{[1][2]} Its molecular formula is $C_{39}H_{40}N_3NaO_6S_2$.^{[3][4]}

Q2: What are the primary safety concerns associated with **Acid Violet 49**?

The primary safety concerns are its potential health effects. **Acid Violet 49** is suspected of causing cancer (H351) and is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.^{[3][5]} Direct contact may cause skin and eye irritation, and inhalation of dust can irritate the respiratory tract.^[6] Ingestion may lead to gastric disturbances.^[6]

Q3: What personal protective equipment (PPE) should I wear when handling **Acid Violet 49** powder?

When handling **Acid Violet 49**, especially in its powder form, it is crucial to use appropriate PPE to minimize exposure. This includes:

- Respiratory Protection: A NIOSH/MSHA-approved dust respirator or a half-face respirator with a combination filter cartridge should be worn, particularly when handling large quantities or if dust is generated.[7][8][9]
- Hand Protection: Wear suitable chemical-resistant gloves.[6][7]
- Eye Protection: Use safety glasses with side shields or goggles.[7]
- Skin and Body Protection: Wear a lab coat or suitable protective clothing to avoid skin contact.[6] All handling of the powder should ideally take place in a chemical fume hood.[8]

Q4: What are the recommended storage conditions for **Acid Violet 49**?

To ensure its stability and safety, **Acid Violet 49** should be stored according to the following guidelines:

- Keep the container tightly sealed and in its original packaging.[6][8]
- Store in a cool, dry, dark, and well-ventilated place.[6][8] Recommended storage temperatures can range from $<15^{\circ}\text{C}$ to as low as -20°C under an inert atmosphere for long-term stability.[5][10][11]
- Protect from frost and physical damage.[6][8]
- Store locked up and away from incompatible materials.[5][8]

Q5: What substances and conditions should be avoided with **Acid Violet 49**?

Acid Violet 49 is stable under normal conditions but can react with certain substances.[7] You should avoid:

- Strong Oxidizing or Reducing Agents: These can destroy the dye.[7]

- Other Incompatible Materials: These may include isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[9][10]
- Heat: When heated to decomposition, it can emit toxic fumes containing nitrogen oxides, sulfur oxides, and sodium oxide.[9]

Troubleshooting Guides

Issue: Poor Solubility

Q1: My **Acid Violet 49** is not dissolving as expected. What can I do?

- Check the Solvent: **Acid Violet 49** is soluble in water.[1][8] Its solubility is reported as 40 g/L at 60-80°C.[6][7] If you experience difficulty, gentle warming and stirring can improve dissolution.
- Verify Solvent Compatibility: It is slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol but is considered insoluble in alcohols, ketones, hydrocarbons, and esters.[7][10] Ensure you are using an appropriate solvent for your application.
- Assess Purity: The product should have a dye content of >97-98%.[1][3] If solubility issues persist, consider the possibility of impurities or degradation. Check the expiration date on the label, as it has a limited shelf life.[3]

Issue: Accidental Spills

Q2: How should I clean up a spill of **Acid Violet 49** powder?

- Personal Safety: First, ensure you are wearing the appropriate PPE, including a respirator, gloves, and eye protection. Evacuate non-essential personnel from the area.[9]
- Containment: For solid spills, avoid creating dust. Dampen the spilled material with water.[8]
- Collection: Carefully transfer the dampened material into a suitable, sealed container for disposal.[8] Use absorbent paper dampened with water to clean up any remaining residue.
[8]

- Decontamination: Wash the contaminated surface thoroughly with a soap and water solution.
[8]
- Disposal: Seal all contaminated materials (absorbent paper, clothing) in a vapor-tight plastic bag for proper disposal according to local regulations.[6][8]

Issue: Safe Disposal

Q3: What is the correct procedure for disposing of **Acid Violet 49** waste?

Due to its potential hazards, **Acid Violet 49** and its containers must be disposed of safely and in accordance with local, state, and federal regulations.[6] Recommended disposal methods, in order of preference, are:

- Recycle or rework the material if feasible.[7]
- Incinerate at an authorized and properly equipped facility.[7]
- Treat at an approved waste treatment facility.[7] Do not let the product enter drains, as it is toxic to aquatic organisms.[11][12]

Quantitative Data Summary

The table below summarizes key quantitative data for **Acid Violet 49**.

Property	Value	Citation(s)
Chemical Class	Triphenylmethane	[1]
Molecular Formula	C ₃₉ H ₄₀ N ₃ NaO ₆ S ₂	[3][4]
Molecular Weight	~733.87 g/mol	[3]
CAS Number	1694-09-3	[1][7]
Appearance	Violet / Fine black powder	[1][6][8]
Melting Point	245-250°C	[6][10]
Solubility in Water	40 g/L (at 60-80°C)	[6][7]
pH (1% Solution)	7.0 - 8.0	[6]
Lambda max (λ _{max})	543 - 549 nm (in 0.02 M Ammonium Acetate)	[5]
Hazard Classification	IARC Group 2B; Suspected of causing cancer (H351)	[5]

Experimental Protocols

Protocol: Preparation of a Standard Solution for HPLC Analysis

This protocol is adapted from methodologies used for the detection of synthetic dyes.[13] It is intended for creating a stock solution for quantitative analysis.

Materials:

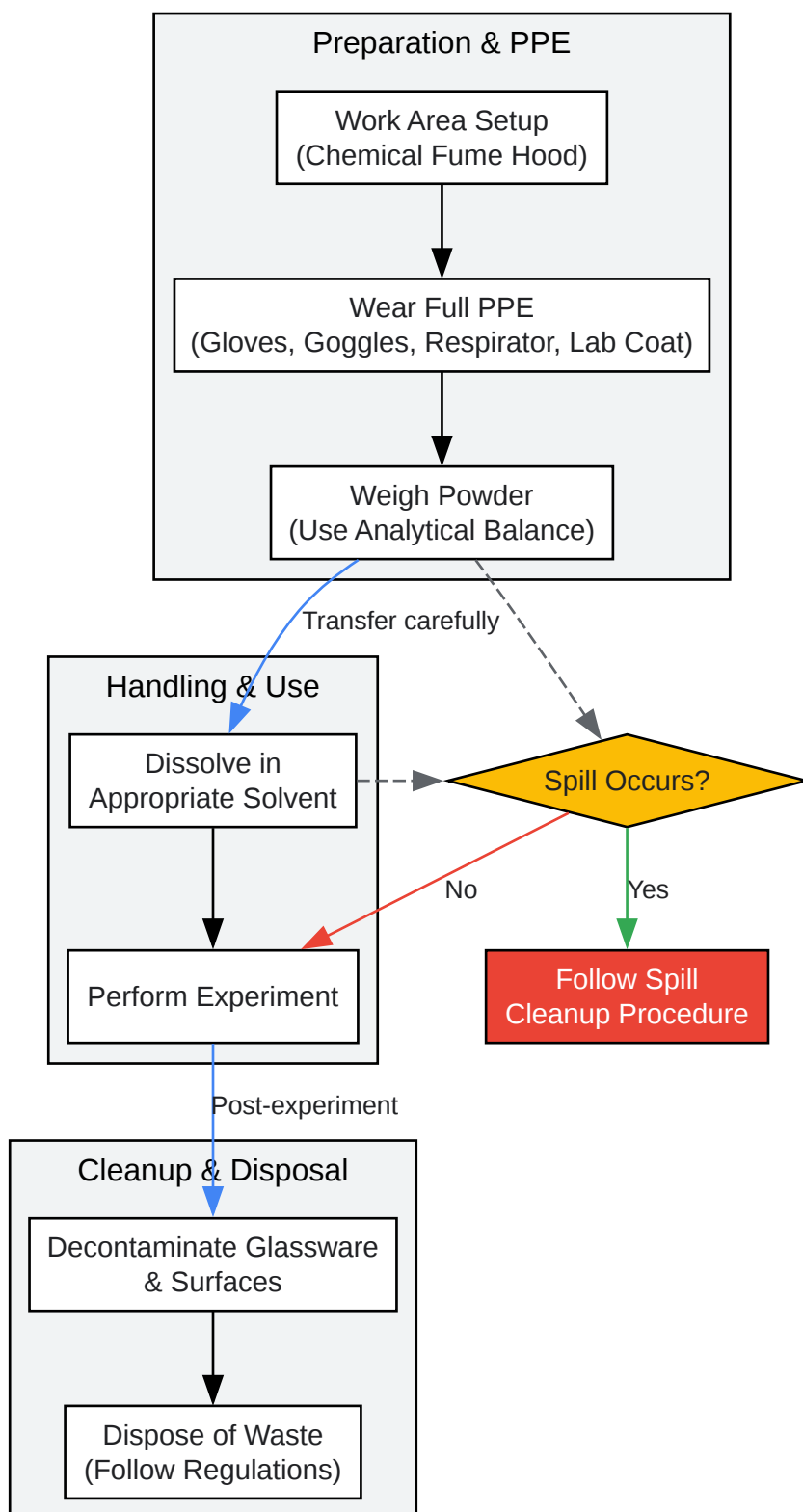
- **Acid Violet 49** powder (analytical standard)
- Acetonitrile (HPLC grade)
- Ammonium Acetate (analytical grade)
- Ultrapure water
- Volumetric flasks (Class A)

- Analytical balance
- Magnetic stirrer and stir bar
- pH meter

Methodology:

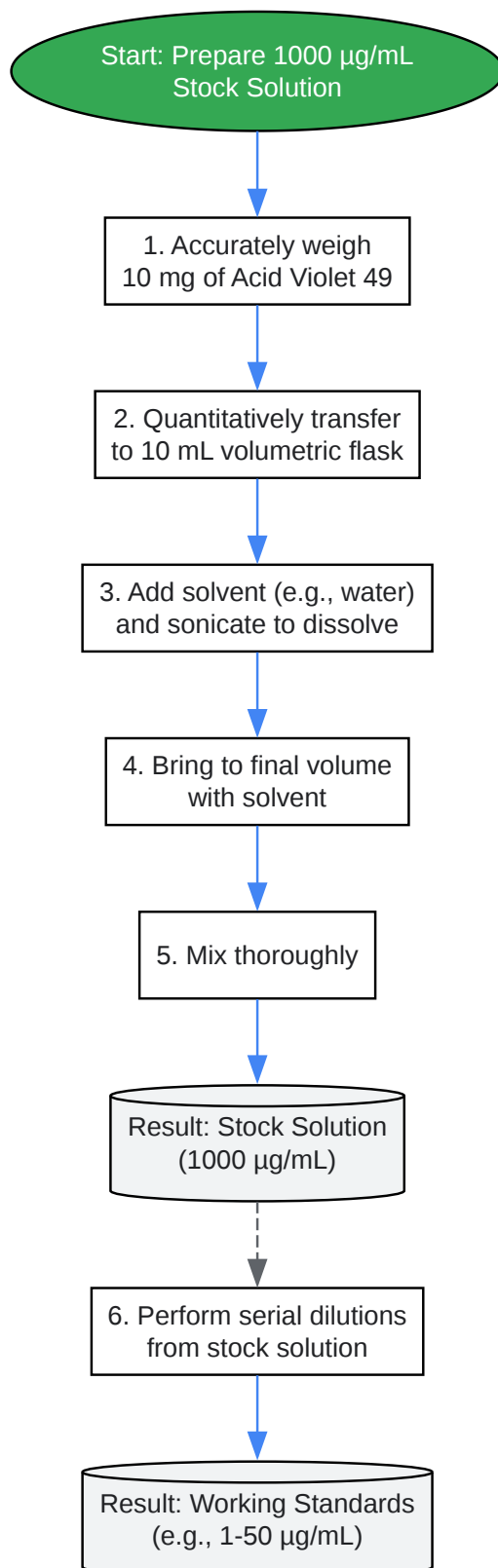
- Prepare the Mobile Phase Buffer:
 - Prepare a 0.02 M ammonium acetate aqueous solution.
 - Adjust the pH of the solution to 4.6 using a suitable acid (e.g., acetic acid).[\[13\]](#)
 - Filter the buffer through a 0.45 μm filter before use.
- Prepare the **Acid Violet 49** Stock Solution (e.g., 1000 $\mu\text{g/mL}$):
 - Accurately weigh 10 mg of **Acid Violet 49** powder using an analytical balance.
 - Quantitatively transfer the powder to a 10 mL volumetric flask.
 - Add a small amount of ultrapure water or mobile phase to dissolve the powder. Gentle sonication can be used to aid dissolution.
 - Once fully dissolved, bring the flask to volume with the same solvent.
 - Mix the solution thoroughly by inverting the flask several times.
- Prepare Working Standards:
 - Perform serial dilutions of the stock solution using the mobile phase to create a series of working standards at the desired concentrations (e.g., 1, 5, 10, 20, 50 $\mu\text{g/mL}$).
- Storage of Solutions:
 - Store the stock and working solutions in amber glass vials at 4°C to protect them from light and prevent degradation. Use within a week or as validated by stability studies.

Visualizations



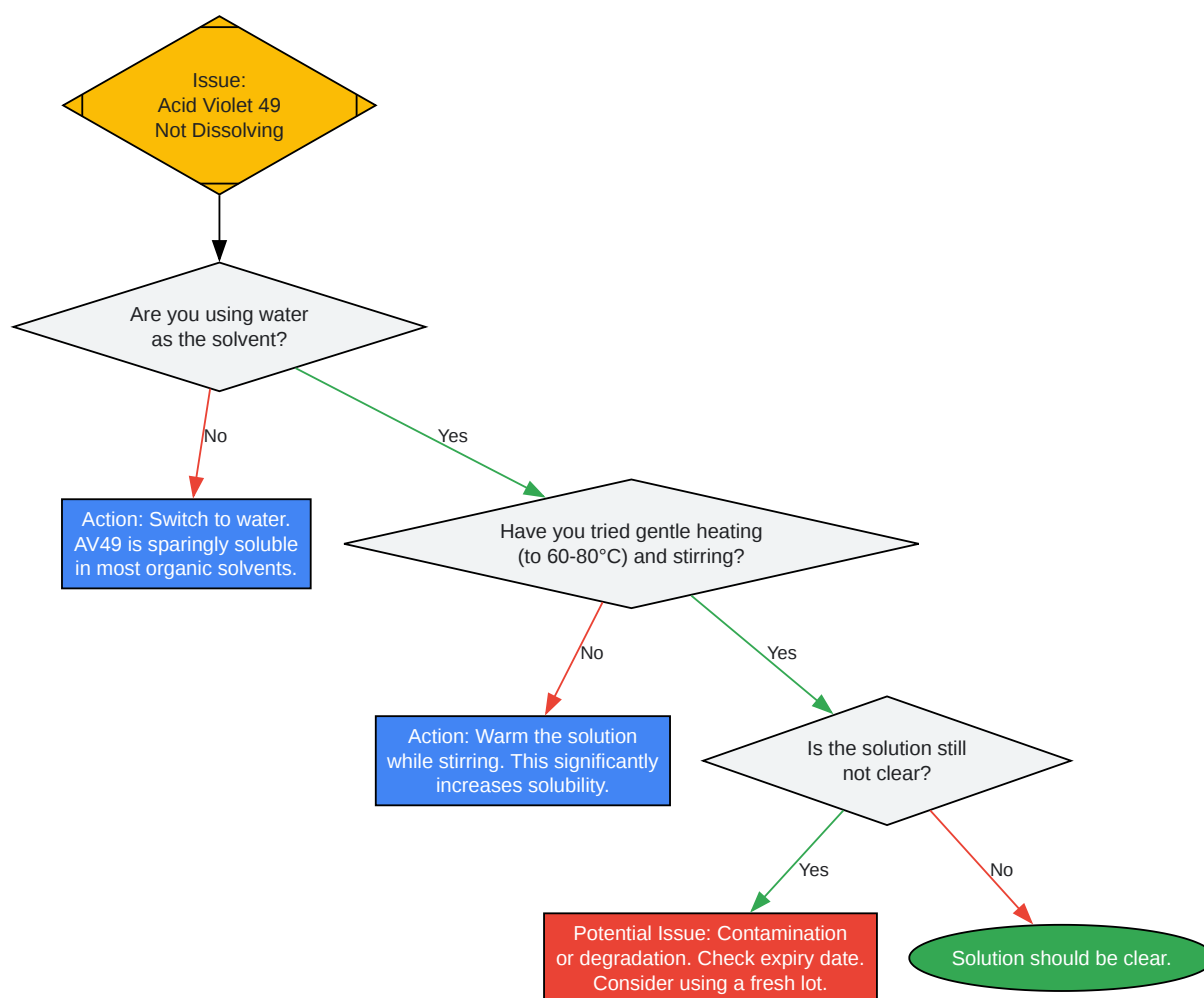
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Caption: Safe Handling Workflow for **Acid Violet 49** Powder.



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Caption: Experimental Workflow for Preparing a Standard Solution.



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Caption: Troubleshooting Logic for Solubility Issues.

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